

In-Depth Technical Guide: 2-(2-Acetamidophenoxy)acetic acid

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Compound of Interest

Compound Name: 2-(2-Acetamidophenoxy)acetic acid

Cat. No.: B1296907

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CAS Number: 1798-12-5 Synonyms: [2-(acetylamino)phenoxy]acetic acid

This technical guide provides a comprehensive overview of **2-(2-Acetamidophenoxy)acetic acid**, consolidating available data on its physicochemical properties, a proposed synthetic route, and an exploration of its potential biological activities based on related compounds. This document is intended for researchers, scientists, and professionals in drug development.

Physicochemical and Safety Data

2-(2-Acetamidophenoxy)acetic acid is a solid organic compound.^[1] While extensive experimental data is not publicly available, key computed and vendor-supplied properties are summarized below.

Table 1: Physicochemical Properties

Property	Value	Source
CAS Number	1798-12-5	[1] [2]
Molecular Formula	C ₁₀ H ₁₁ NO ₄	[1]
Molecular Weight	209.20 g/mol	[2]
Physical Form	Solid	[1]
InChI Key	FXAVGVSUKFCXDK-UHFFFAOYSA-N	[1]
Purity	~95% (as supplied by vendors)	[1]
Storage	Sealed in dry, room temperature	[1]

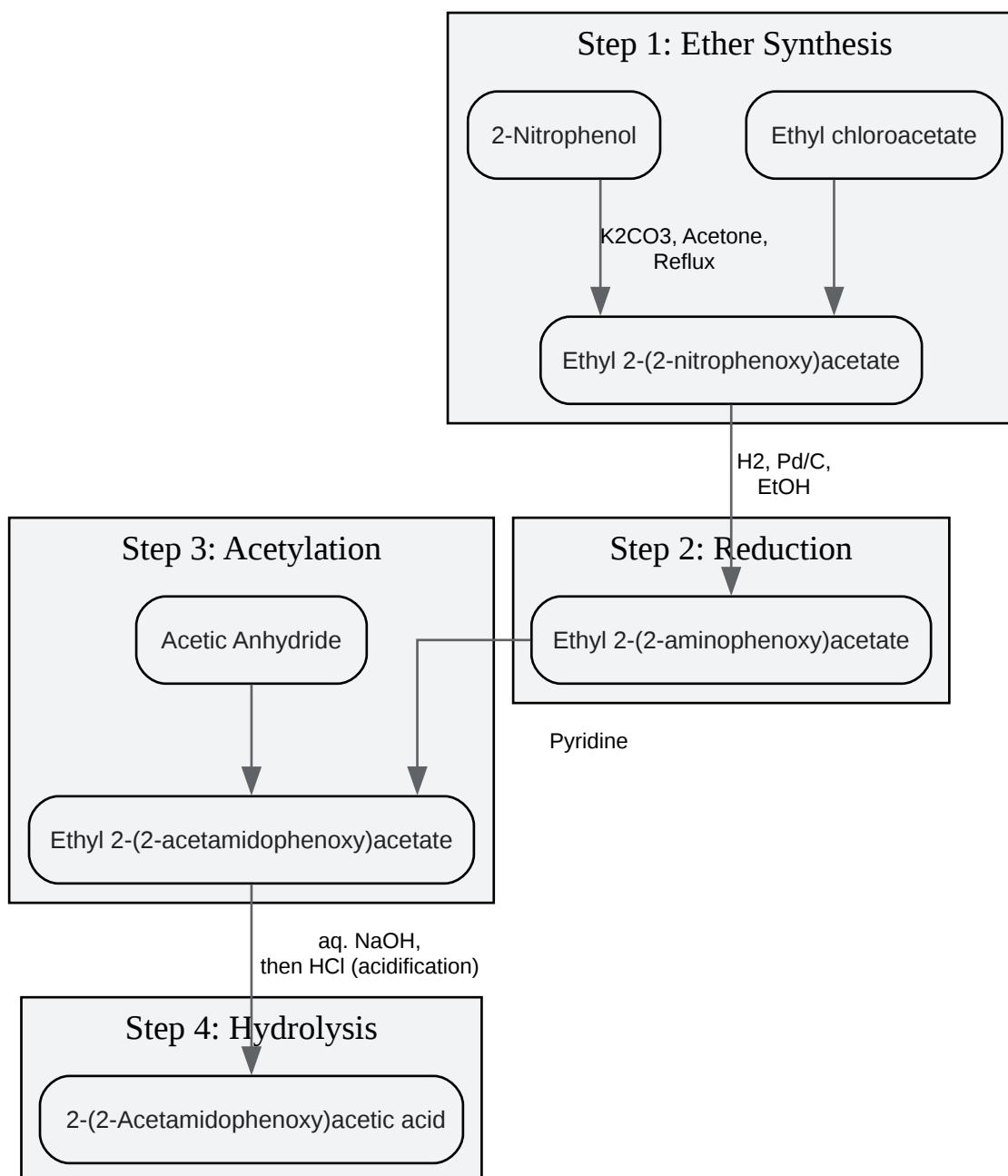
Table 2: Safety and Hazard Information

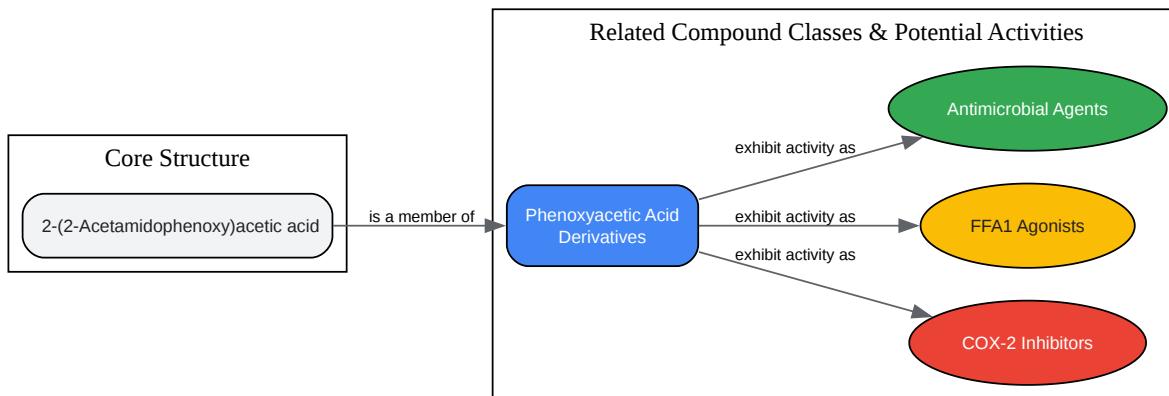
Identifier	Description	Source
Pictogram	GHS07 (Exclamation mark)	[2]
Signal Word	Warning	[2]
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	
Precautionary Statements	P261, P305+P351+P338	

Synthesis and Characterization

A specific, peer-reviewed synthesis protocol for **2-(2-Acetamidophenoxy)acetic acid** (CAS 1798-12-5) is not readily available in the literature. However, a plausible multi-step synthetic route can be proposed based on established methods for analogous phenoxyacetic acid derivatives.[\[3\]](#)[\[4\]](#) The general strategy involves the synthesis of an aminophenoxyacetic acid intermediate followed by acetylation.

Proposed Synthetic Workflow





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References

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